

3,5-Bis(trifluoromethyl)styrene structural formula and molecular weight

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)styrene

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Technical Guide: 3,5-Bis(trifluoromethyl)styrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and a key synthetic application of **3,5-Bis(trifluoromethyl)styrene**, a fluorinated organic compound of significant interest in chemical synthesis and drug discovery.

Core Compound Properties

3,5-Bis(trifluoromethyl)styrene, also known as 1,3-bis(trifluoromethyl)-5-vinylbenzene, is a styrene derivative featuring two trifluoromethyl groups on the benzene ring. These electron-withdrawing groups impart unique chemical properties that make it a valuable building block in organic synthesis.

Structural and Physicochemical Data

The fundamental properties of **3,5-Bis(trifluoromethyl)styrene** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₆ F ₆
Molecular Weight	240.15 g/mol
CAS Number	349-59-7
Appearance	Colorless to light yellow liquid
Melting Point	7-8 °C
Boiling Point	60 °C at 20 mmHg
Density	1.334 g/mL at 25 °C
Synonyms	1,3-bis(trifluoromethyl)-5-vinylbenzene, 1,3-Bis(trifluoromethyl)-5-ethenylbenzene

Synthetic Utility in Chemical Synthesis

3,5-Bis(trifluoromethyl)styrene serves as a versatile precursor in the synthesis of more complex molecules. The trifluoromethyl groups can significantly influence the electronic properties and lipophilicity of a target molecule, which is a critical consideration in drug design.

Experimental Protocol: Synthesis of 1-(3,5-bis-Trifluoromethyl-phenyl)-ethane-1,2-diol

One notable application of **3,5-Bis(trifluoromethyl)styrene** is its use in the production of other chemical entities, for instance, 1-(3, 5-bis-Trifluoromethyl-phenyl)-ethane-1, 2-diol^{[1][2]}. The following represents a generalized experimental workflow for this type of transformation, which typically involves the dihydroxylation of the vinyl group.

Materials:

- **3,5-Bis(trifluoromethyl)styrene**
- An appropriate oxidizing agent (e.g., osmium tetroxide in catalytic amounts with a co-oxidant like N-methylmorpholine N-oxide, or potassium permanganate under cold, alkaline conditions)

- A suitable solvent system (e.g., a mixture of t-butanol and water)
- Quenching agent (e.g., sodium sulfite)
- Organic solvents for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve **3,5-Bis(trifluoromethyl)styrene** in the chosen solvent system.
- Oxidation: Cool the reaction mixture in an ice bath. Slowly add the oxidizing agent to the stirred solution. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, quench the reaction by adding a suitable quenching agent until the color change indicates the consumption of the oxidant.
- Extraction: Transfer the reaction mixture to a separatory funnel and extract the product with an organic solvent.
- Washing and Drying: Wash the combined organic layers with brine, then dry over an anhydrous drying agent.
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield the desired 1-(3,5-bis-Trifluoromethyl-phenyl)-ethane-1,2-diol.

Visualization of Synthetic Pathway

The following diagram illustrates the synthetic workflow for the conversion of **3,5-Bis(trifluoromethyl)styrene** to 1-(3,5-bis-Trifluoromethyl-phenyl)-ethane-1,2-diol.

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Caption: Synthetic conversion of **3,5-Bis(trifluoromethyl)styrene**.

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References

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